

Application Notes and Protocols for Ethyl Trans-4-Decenoate in Cosmetics

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Compound of Interest

Compound Name: *Ethyl trans-4-decenoate*

Cat. No.: *B1588154*

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Introduction

Ethyl trans-4-decenoate is a versatile ester compound utilized in the cosmetic and personal care industry primarily for its desirable sensory and functional properties. With a characteristic fruity and pear-like aroma, it serves as a valuable fragrance ingredient.[1][2] Beyond its scent profile, **ethyl trans-4-decenoate** is also recognized for its emollient properties, contributing to improved skin texture and moisture retention in various formulations.[1] This document provides detailed application notes and experimental protocols for the use of **ethyl trans-4-decenoate** in cosmetic and personal care products, addressing its formulation, safety evaluation, and functional assessment.

Physicochemical Properties and Specifications

A comprehensive understanding of the physicochemical properties of **ethyl trans-4-decenoate** is fundamental for its effective incorporation into cosmetic formulations.

Property	Value	Reference
Synonyms	Ethyl (E)-4-decenoate, trans-4-Decenoic acid ethyl ester	[2]
CAS Number	76649-16-6	[2]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[3][4]
Molecular Weight	198.30 g/mol	[3][4]
Appearance	Colorless liquid	[2]
Odor Profile	Fruity, pear, waxy, leathery	[2]
Solubility	Soluble in alcohol; insoluble in water	[2]
Purity	≥ 96.0%	[2]
Specific Gravity (at 25°C)	0.871 - 0.881	
Refractive Index (at 20°C)	1.432 - 1.442	
Boiling Point	253.11°C (EPI 4.0)	[2]
Shelf Life	60 months from manufacture date	[2]

Applications in Cosmetic Formulations

Ethyl trans-4-decenoate is primarily incorporated into cosmetic products as a fragrance component and an emollient.

1. Fragrance Ingredient:

Due to its pleasant fruity and pear-like scent, **ethyl trans-4-decenoate** is used to fragrance a wide array of personal care products, including perfumes, lotions, creams, and cleansers. It can be used to build pear, apple, pineapple, and peach notes.

2. Emollient:

As a fatty acid ester, **ethyl trans-4-decenoate** imparts emolliency to skincare products. Emollients help to maintain the soft, smooth, and pliable appearance of the skin. They function by remaining on the skin surface or in the stratum corneum to act as lubricants, reducing flaking and improving the skin's appearance.

Experimental Protocols

The following section details experimental protocols relevant to the formulation, safety, and efficacy testing of cosmetic products containing **ethyl trans-4-decenoate**.

Protocol 1: Formulation of a Pear-Scented Moisturizing Lotion

This protocol outlines the preparation of a stable oil-in-water (O/W) moisturizing lotion featuring **ethyl trans-4-decenoate** as a key fragrance and emollient ingredient.

Materials:

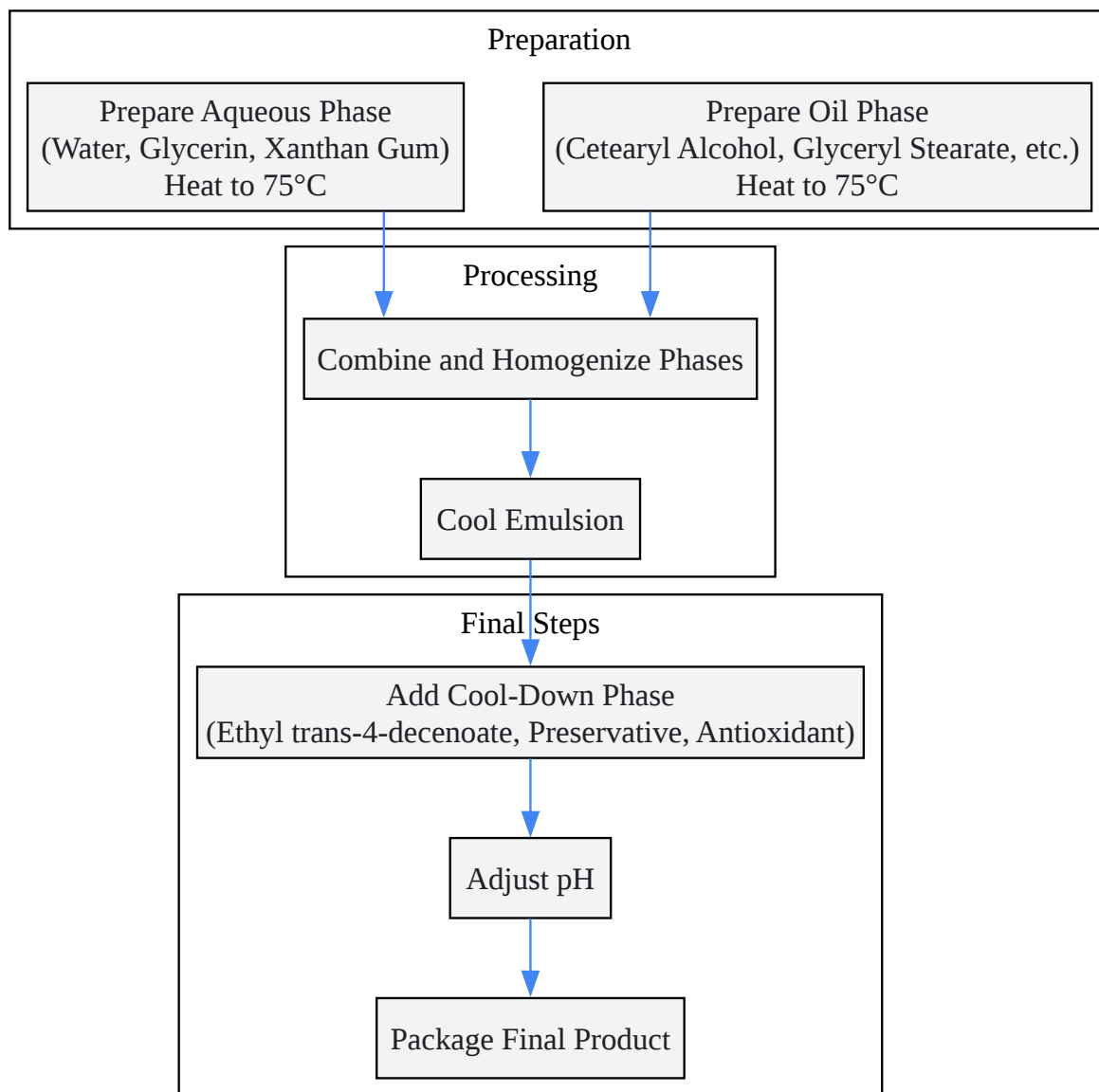
- Oil Phase:
 - Cetearyl Alcohol: 2.50%
 - Glyceryl Stearate: 2.00%
 - Caprylic/Capric Triglyceride: 5.00%
 - Dimethicone: 1.00%
- Aqueous Phase:
 - Deionized Water: q.s. to 100%
 - Glycerin: 3.00%
 - Xanthan Gum: 0.20%
- Cool-Down Phase:

- **Ethyl trans-4-decenoate**: 0.50%
- Phenoxyethanol (and) Ethylhexylglycerin (Preservative): 1.00%
- Tocopherol (Vitamin E, Antioxidant): 0.10%

Procedure:

- Preparation of Aqueous Phase: In a suitable vessel, disperse the xanthan gum in glycerin until a uniform slurry is formed. Add the deionized water and heat to 75°C while mixing until the xanthan gum is fully hydrated.
- Preparation of Oil Phase: In a separate vessel, combine the cetearyl alcohol, glyceryl stearate, caprylic/capric triglyceride, and dimethicone. Heat to 75°C and mix until all components are melted and uniform.
- Emulsification: Slowly add the oil phase to the aqueous phase while homogenizing at a moderate speed. Continue homogenization for 5-10 minutes to form a stable emulsion.
- Cooling: Begin cooling the emulsion while stirring gently.
- Cool-Down Phase Addition: Once the emulsion has cooled to below 40°C, add the **ethyl trans-4-decenoate**, preservative, and antioxidant. Mix until uniform.
- Final Adjustments: Check the pH of the lotion and adjust to a skin-compatible range (typically 5.5-6.5) if necessary, using citric acid or sodium hydroxide solutions.
- Packaging: Pour the finished lotion into appropriate containers.

Logical Workflow for Lotion Formulation



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Caption: Workflow for the formulation of a moisturizing lotion.

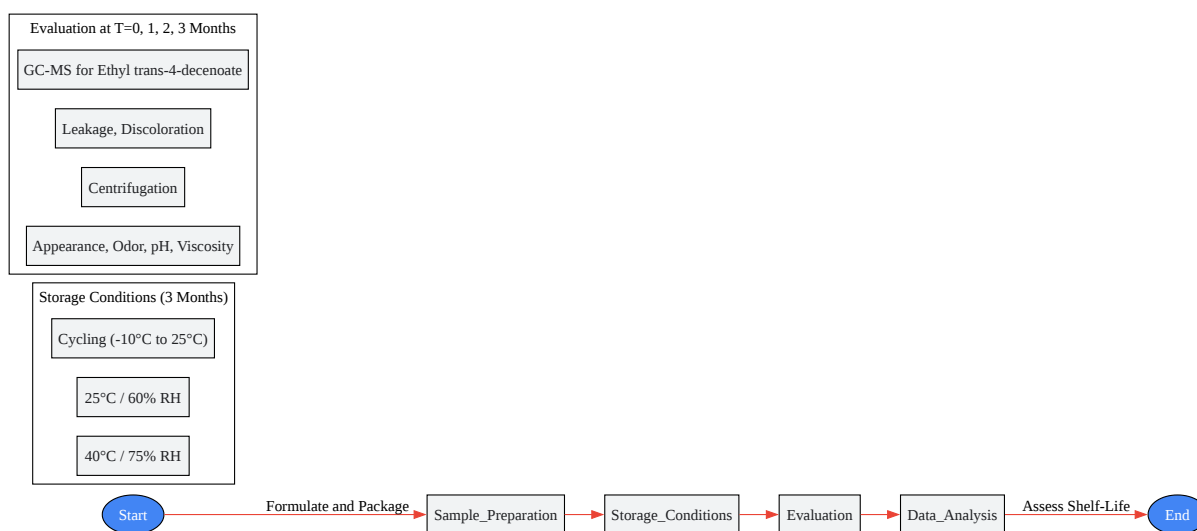
Protocol 2: Stability Testing of the Formulated Lotion

This protocol describes the methodology for assessing the physical and chemical stability of the cosmetic formulation containing **ethyl trans-4-decenoate**.^{[5][6][7][8][9]}

Procedure:

- **Sample Preparation:** Prepare a sufficient quantity of the lotion from Protocol 1 and package it in the intended final containers.
- **Storage Conditions:** Place samples under the following conditions for a period of 3 months:
 - **Accelerated Stability:** $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - **Real-Time Stability:** $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - **Freeze-Thaw Cycling:** 3 cycles of 24 hours at -10°C followed by 24 hours at 25°C .
- **Evaluation Timepoints:** Evaluate the samples at baseline ($T=0$) and at 1, 2, and 3 months.
- **Parameters to Evaluate:**
 - **Physical Properties:** Appearance, color, odor, pH, and viscosity.
 - **Emulsion Stability:** Centrifugation at 3000 rpm for 30 minutes to check for phase separation.
 - **Packaging Compatibility:** Check for any interaction between the product and the packaging, such as leakage or discoloration.
- **Analytical Chemistry:** Use Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of **ethyl trans-4-decenoate** at each timepoint to assess its stability within the formulation.

Stability Testing Workflow



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Caption: Workflow for cosmetic stability testing.

Protocol 3: In Vitro Skin Irritation Assessment (OECD TG 439)

This protocol is based on the OECD Test Guideline 439 for in vitro skin irritation using a reconstructed human epidermis (RhE) model.^{[10][11][12][13][14]} This is a crucial step in the

safety assessment of the final cosmetic formulation.

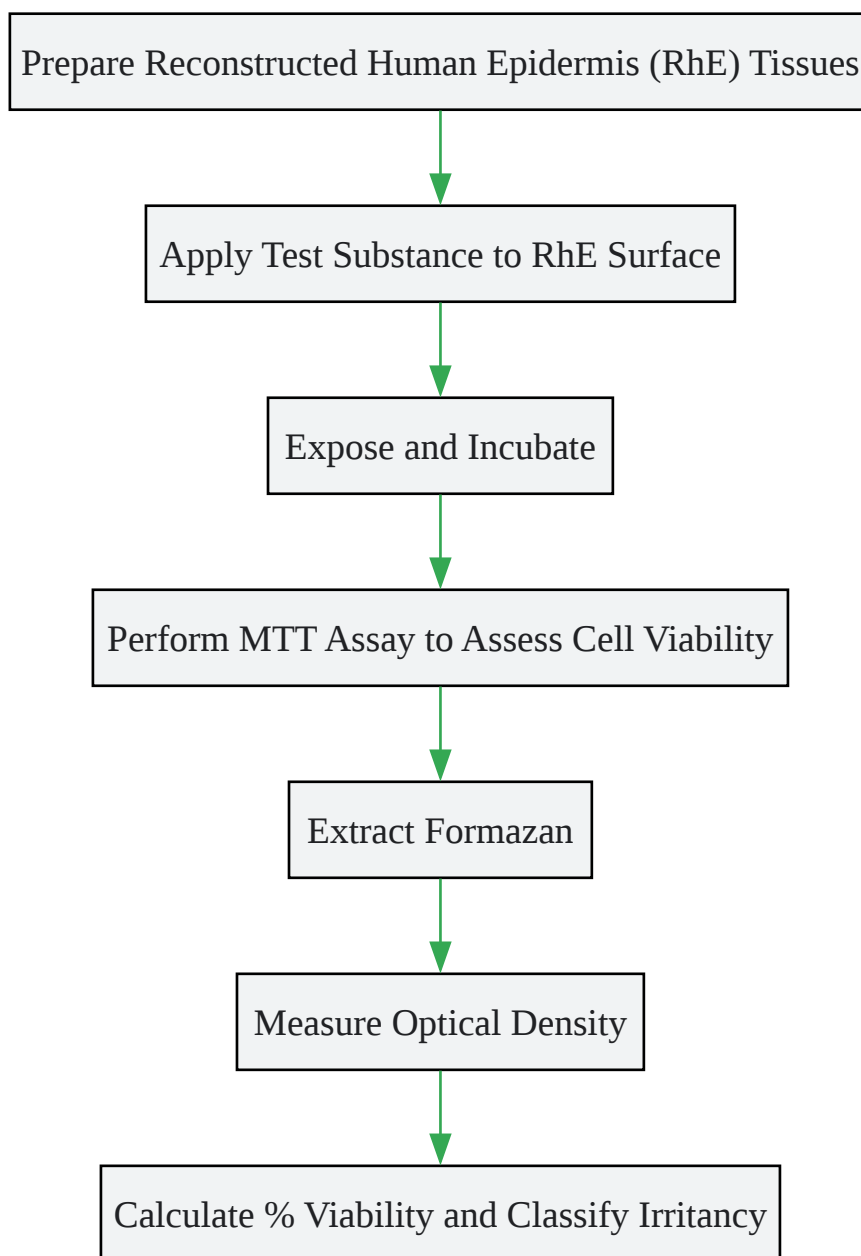
Principle:

The test chemical is applied topically to a three-dimensional RhE model. The potential of the chemical to cause skin irritation is determined by its ability to decrease cell viability below a defined threshold. Cell viability is measured by the enzymatic conversion of MTT to formazan. [\[12\]](#)

Procedure:

- RhE Tissue Culture: Use commercially available RhE kits (e.g., EpiDerm™, EpiSkin™) and follow the manufacturer's instructions for tissue pre-incubation.
- Test Chemical Application: Apply a sufficient amount of the cosmetic lotion (or **ethyl trans-4-decenoate** at a relevant concentration in a suitable vehicle) directly to the surface of the RhE tissue.
- Exposure and Incubation: Expose the tissues to the test chemical for a defined period (e.g., 60 minutes), followed by a post-exposure incubation period (e.g., 42 hours).
- MTT Assay: After incubation, transfer the tissues to a solution of MTT and incubate for approximately 3 hours. The viable cells will reduce the MTT to a blue formazan precipitate.
- Formazan Extraction: Extract the formazan from the tissues using an appropriate solvent (e.g., isopropanol).
- Quantification: Measure the optical density of the extracted formazan solution using a spectrophotometer.
- Data Analysis: Calculate the percentage of cell viability for the test chemical relative to the negative control. A reduction in viability below 50% classifies the substance as an irritant (UN GHS Category 2). [\[12\]](#)

OECD TG 439 Workflow



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Caption: Workflow for in vitro skin irritation testing (OECD TG 439).

Protocol 4: Sensory Evaluation of Fragrance

This protocol outlines a method for the sensory evaluation of the pear fragrance in the formulated lotion.[15][16][17][18]

Procedure:

- Panelist Selection: Recruit a panel of at least 10 trained sensory assessors.
- Sample Preparation: Present the lotion in standardized, coded containers.
- Evaluation Environment: Conduct the evaluation in a well-ventilated, odor-free room.^[17]
- Evaluation Procedure:
 - Odor Intensity: Panelists rate the intensity of the pear fragrance on a labeled magnitude scale (e.g., 0 = no scent, 100 = extremely strong).
 - Odor Description: Panelists describe the fragrance profile using a predefined list of descriptors (e.g., fruity, pear, sweet, green, chemical).
 - Hedonic Assessment: Panelists rate their liking of the fragrance on a 9-point hedonic scale (1 = dislike extremely, 9 = like extremely).
- Data Analysis: Analyze the data statistically to determine the mean scores for intensity and liking, and the frequency of use for each descriptor.

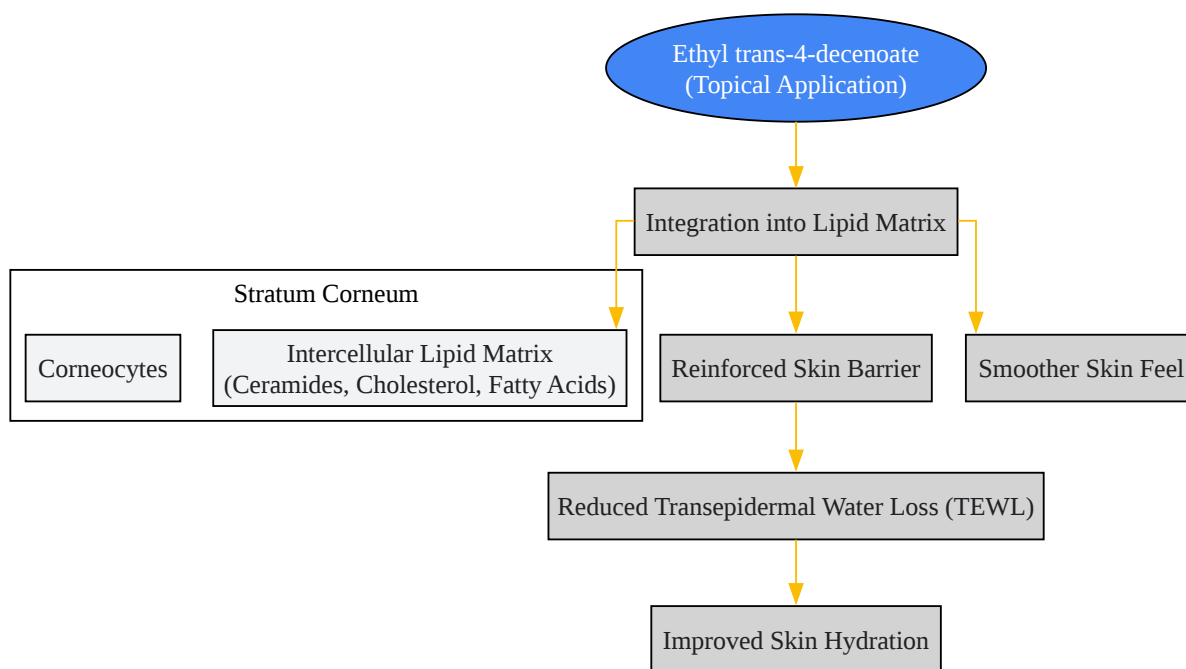
Mechanism of Action: Emollient Effect

The emollient properties of **ethyl trans-4-decenoate** are attributed to its nature as a fatty acid ester. Fatty acids are integral components of the skin's natural lipid barrier, which is crucial for maintaining hydration and preventing water loss.^{[19][20]} When applied topically, fatty acid esters like **ethyl trans-4-decenoate** can integrate into the lipid matrix of the stratum corneum.^{[21][22][23]} This helps to:

- Reinforce the Skin Barrier: By supplementing the intercellular lipids, it can help to reduce transepidermal water loss (TEWL).
- Improve Skin Feel: The ester provides a lubricating effect on the skin's surface, resulting in a smoother and softer feel.

The following diagram illustrates the proposed mechanism of action.

Proposed Emollient Mechanism of **Ethyl Trans-4-Decenoate**



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Caption: Proposed mechanism of emolliency for **ethyl trans-4-decenoate**.

Safety and Regulatory Information

Ethyl trans-4-decenoate has been evaluated for safety by the Research Institute for Fragrance Materials (RIFM). The key toxicological endpoints have been assessed, and it has been found to be safe for use in cosmetic products at current levels.

Toxicological Endpoint	Result
Genotoxicity	Not expected to be genotoxic.
Repeated Dose Toxicity	Exposure is below the Threshold of Toxicological Concern (TTC).
Reproductive Toxicity	Exposure is below the TTC.
Skin Sensitization	Does not present a safety concern for skin sensitization under the current, declared levels of use.
Phototoxicity/Photoallergenicity	Not expected to present a concern based on UV/Vis spectra.

It is recommended to use **ethyl trans-4-decenoate** in fragrance concentrates at levels up to 4.0000%. For specific product categories, the maximum acceptable concentrations that present no appreciable risk for skin sensitization have been established based on the dermal sensitization threshold (DST) for non-reactive materials (900 µg/cm²).

For comprehensive safety assessments, protocols such as the Human Repeat Insult Patch Test (HRIPT) can be employed to confirm the non-sensitizing potential of a final formulation under exaggerated use conditions.^{[24][25][26][27][28]} The HRIPT involves repeated applications of the product to the skin of human volunteers over several weeks to assess both irritation and sensitization potential.^{[24][25][26]}

Conclusion


Ethyl trans-4-decenoate is a valuable ingredient in the formulation of cosmetic and personal care products, offering both a pleasant fragrance and beneficial emollient properties. Adherence to the detailed protocols for formulation, stability, and safety testing outlined in these application notes will enable researchers and product developers to effectively and safely incorporate this ingredient into innovative cosmetic products. Further research into the specific interactions of **ethyl trans-4-decenoate** with skin lipids could provide deeper insights into its mechanism of action as an emollient.

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